

A Technical Guide to the Solubility of Granilin

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Compound of Interest		
Compound Name:	Graniline	
Cat. No.:	B1197928	Get Quote

Audience: Researchers, Scientists, and Drug Development Professionals

Disclaimer: The initial query for "Graniine" yielded no results for a known chemical compound. This document proceeds under the assumption that the intended compound was Granilin, a natural sesquiterpene lactone. Furthermore, extensive investigation revealed no direct scientific link between the small molecule Granilin and the signaling pathways of the similarly named protein, Progranulin (PGRN). Therefore, this guide focuses on the solubility of Granilin and provides a general experimental workflow rather than a specific signaling pathway.

Introduction to Granilin

Granilin is a naturally occurring sesquiterpene lactone with the molecular formula C₁₅H₂₀O₄. It has been identified in plants such as Carpesium triste and is noted for its potential as a bactericide and fungicide. Understanding its solubility in various solvents is a critical first step in the development of formulations for research and potential therapeutic applications. This guide provides an overview of the available solubility data for Granilin, details on experimental protocols for solubility determination, and a workflow for these experimental procedures.

Solubility of Granilin

The solubility of a compound is a fundamental physicochemical property that influences its bioavailability, formulation, and delivery. Currently, comprehensive quantitative solubility data for Granilin across a wide range of organic solvents is limited in publicly available literature. The data that is available is primarily from suppliers for the purpose of preparing stock solutions.



Table 1: Summary of Granilin Solubility Data

Solvent/System	Reported Solubility/Concentration	Remarks
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL (378.33 mM)	Data from commercial suppliers; indicates high solubility.
DMSO	27.5 mg/mL (104.04 mM)	Sonication recommended.
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	2 mg/mL (7.57 mM)	A common vehicle for in vivo studies.

Note: The available data is semi-quantitative and primarily for laboratory preparation of solutions. Further empirical testing is required to determine the precise solubility of Granilin in a broader range of solvents at various temperatures.

Experimental Protocols for Solubility Determination

The following protocols describe general methods for determining the solubility of a natural product like Granilin. These are standard methodologies widely used in the pharmaceutical and chemical sciences.

Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the thermodynamic equilibrium solubility of a compound.

Objective: To determine the saturation concentration of Granilin in a specific solvent at a controlled temperature.

Materials:

- Granilin (solid form)
- Selected solvents (e.g., ethanol, methanol, acetone, water)



- Glass vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Syringe filters (e.g., 0.22 μm)

Procedure:

- Preparation: Add an excess amount of solid Granilin to a series of vials, ensuring that there
 will be undissolved solid remaining at equilibrium.
- Solvent Addition: Add a precise volume of the chosen solvent to each vial.
- Equilibration: Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the vials for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium.
- Phase Separation: After equilibration, allow the vials to stand to let the excess solid settle. For more complete separation, centrifuge the vials.
- Sampling and Dilution: Carefully withdraw an aliquot of the supernatant, ensuring no solid
 particles are transferred. Immediately filter the aliquot using a syringe filter. Dilute the filtered
 solution with a suitable solvent to a concentration within the analytical instrument's linear
 range.
- Quantification: Analyze the concentration of Granilin in the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Calculation: Calculate the solubility of Granilin in the solvent based on the measured concentration and the dilution factor.



Kinetic Solubility Determination (High-Throughput Screening)

Kinetic solubility assays are often used in early drug discovery to quickly assess the solubility of many compounds. This method measures the concentration at which a compound precipitates from a solution when added from a concentrated stock (typically in DMSO).

Objective: To rapidly estimate the aqueous solubility of Granilin.

Materials:

- Concentrated stock solution of Granilin in DMSO
- Aqueous buffer solutions at various pH values (e.g., pH 5.0, 7.4)
- 96-well microplates
- Automated liquid handler (optional)
- Plate reader (nephelometer or UV-Vis spectrophotometer)

Procedure:

- Plate Preparation: Add the aqueous buffer to the wells of a 96-well plate.
- Compound Addition: Add a small volume of the concentrated Granilin DMSO stock solution to the buffer-containing wells.
- Incubation: Mix the plate and incubate for a short period (e.g., 1-2 hours) at a controlled temperature.
- Precipitation Detection: Measure the turbidity of the solutions in each well using a
 nephelometer. Alternatively, after filtration or centrifugation of the plate, the concentration of
 the dissolved compound in the supernatant can be measured by UV-Vis spectrophotometry.
- Data Analysis: The kinetic solubility is determined as the concentration at which significant precipitation is observed.

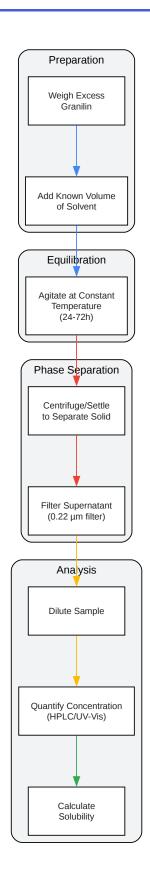




Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the equilibrium solubility of Granilin.





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Caption: Workflow for Equilibrium Solubility Determination.



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